

Personal protective equipment for handling 9-Anthraceneboronic acid

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Compound of Interest

Compound Name: 9-Anthraceneboronic acid

Cat. No.: B152767

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Essential Safety and Handling Guide for 9-Anthraceneboronic Acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **9-Anthraceneboronic acid**. Adherence to these procedures is essential for ensuring personal safety and proper management of this chemical.

Chemical Profile:

9-Anthraceneboronic acid is a solid organic compound used as an intermediate in the synthesis of various anthracene derivatives.^[1] It is classified as acutely toxic if swallowed.^[2]^[3]^[4]^[5]

Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₁ BO ₂	[2] [5] [6] [7]
Molecular Weight	222.05 g/mol	[2] [5] [6] [7]
CAS Number	100622-34-2	[2] [3] [5] [6]
Appearance	White to orange to green powder/crystal	
Melting Point	~215 °C (decomposition)	[7]
Hazard Class	Acute Toxicity 3 (Oral)	[3] [5]
Signal Word	Danger	[3] [5]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **9-Anthraceneboronic acid** is critical to minimize exposure and prevent accidents.

1. Preparation:

- Engineering Controls: All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[8\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[9\]](#)[\[10\]](#)
- Area Setup: The designated work area should be clean, uncluttered, and clearly marked.

2. Personal Protective Equipment (PPE):

- Before handling, don the following mandatory PPE:
 - Eye and Face Protection: Chemical safety goggles and a face shield are required to protect against splashes and dust.[\[3\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Hand Protection: Chemically resistant gloves (e.g., nitrile) are essential to prevent skin contact.[\[9\]](#)[\[10\]](#) Gloves should be inspected for integrity before each use and changed immediately if contaminated.[\[10\]](#)

- Body Protection: A flame-resistant laboratory coat, fully buttoned, along with long pants and closed-toe shoes, must be worn.[\[10\]](#)[\[11\]](#)
- Respiratory Protection: When handling the solid compound where dust may be generated, a NIOSH-approved respirator with a P2 or N95 filter for dust particles is required.[\[3\]](#)[\[5\]](#)[\[10\]](#)

3. Handling:

- Weighing and Transferring: Use a spatula for transfers to minimize dust generation.[\[10\]](#)
When weighing, use a tared, sealed container if possible.
- Dissolving: If dissolving the solid, add it slowly to the solvent to prevent splashing.[\[11\]](#)
- General Practices: Avoid all personal contact, including inhalation of dust or vapors.[\[9\]](#) Do not eat, drink, or smoke in the laboratory.[\[9\]](#) Keep the container tightly closed when not in use.[\[10\]](#)

4. Post-Handling:

- Decontamination: Clean the work area thoroughly to remove any residual chemical.
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[9\]](#)[\[10\]](#)
- PPE Removal: Remove PPE in the designated area, avoiding contamination of personal clothing.

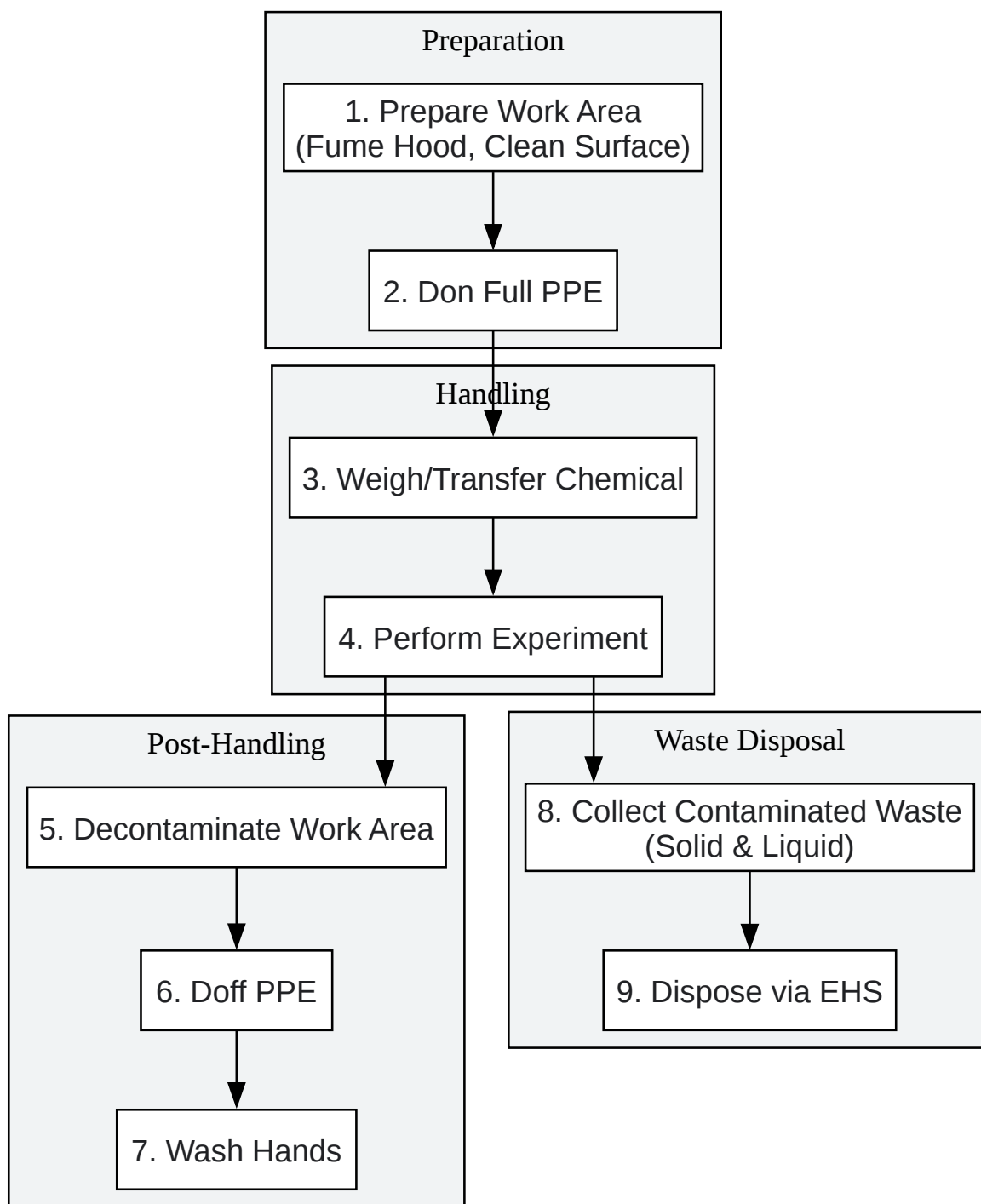
Disposal Plan

All waste containing **9-Anthraceneboronic acid** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid waste, including contaminated PPE (gloves, wipes, etc.), in a designated, clearly labeled, and sealed container for hazardous waste.[\[9\]](#)
 - Liquid waste should be collected in a separate, labeled, and sealed container compatible with the solvents used.

- Disposal Procedure:
 - Do not pour waste down the drain.[\[9\]](#)
 - Dispose of all hazardous waste in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific disposal procedures.
- Spill Management:
 - Small Spills: In a well-ventilated area, use an inert absorbent material (e.g., sand or vermiculite) to contain the spill.[\[9\]](#) Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[\[9\]](#) Avoid raising dust.[\[9\]](#)
 - Large Spills: Evacuate the area immediately and alert laboratory personnel and the appropriate safety officer.[\[11\]](#)

Experimental Workflow



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Caption: Workflow for the safe handling of **9-Anthraceneboronic acid**.

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